

# Fmoc-L-Orn(Mmt)-OH molecular weight and formula

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## Compound of Interest

Compound Name: Fmoc-L-Orn(Mmt)-OH

Cat. No.: B15156504

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## In-Depth Technical Guide: Fmoc-L-Orn(Mmt)-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **Fmoc-L-Orn(Mmt)-OH**, a key building block in peptide synthesis.

## Core Chemical Data

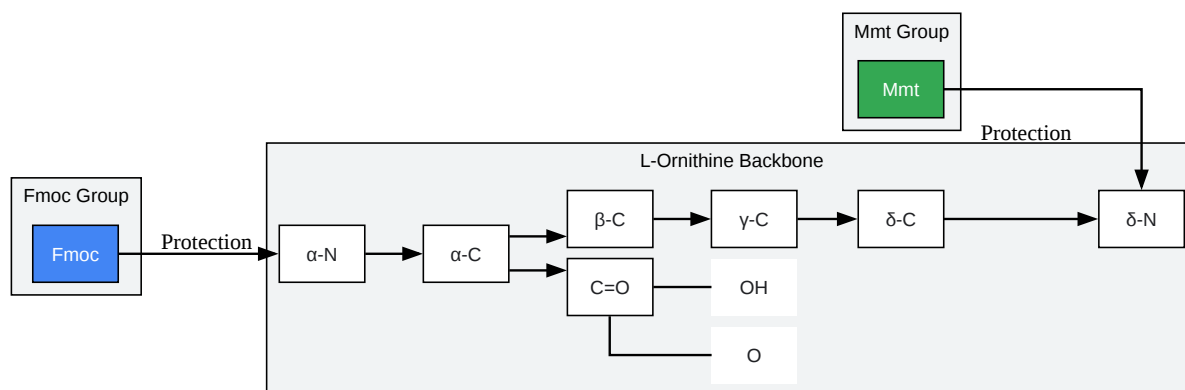
The fundamental chemical properties of **Fmoc-L-Orn(Mmt)-OH** are summarized below for easy reference.

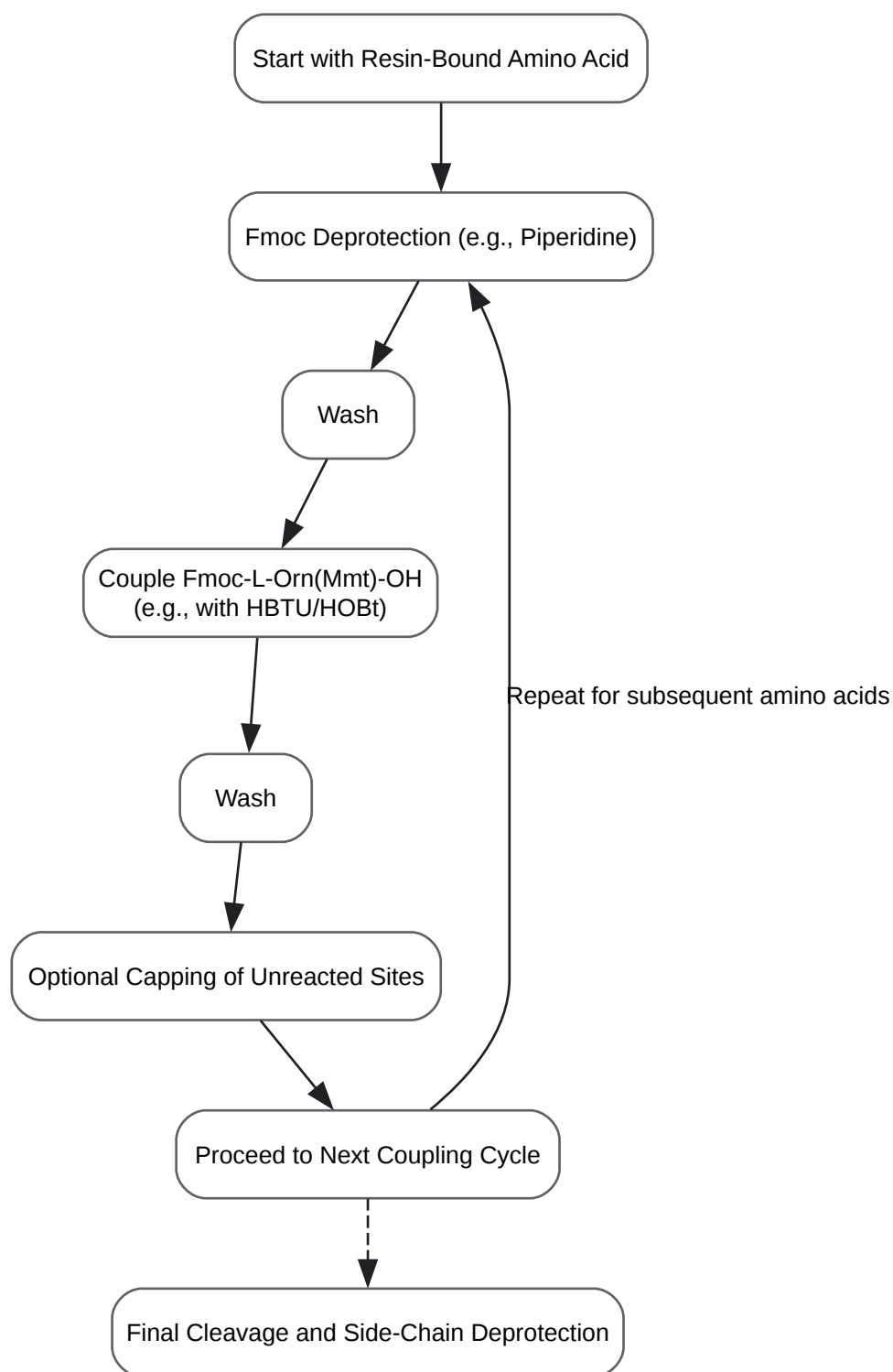
Property	Value
Molecular Formula	C <sub>40</sub> H <sub>38</sub> N <sub>2</sub> O <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	610.7 g/mol <a href="#">[1]</a>
Alternate Molecular Weight	610.74 g/mol

## Chemical Structure

The molecular structure of **Fmoc-L-Orn(Mmt)-OH**, characterized by the presence of a 9-fluorenylmethyloxycarbonyl (Fmoc) protecting group on the alpha-amino group and a

monomethoxytrityl (Mmt) group protecting the side-chain amino group of L-ornithine, is depicted below.





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## References

- 1. chemimpex.com [chemimpex.com]
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